

# Physicochemical Profiling of 3,4-Diethyl-3,4-dinitrohexane: A Technical Guide

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## Compound of Interest

Compound Name: 3,4-Diethyl-3,4-dinitrohexane

CAS No.: 117132-55-5

Cat. No.: B14291967

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## Executive Summary & Chemical Identity

**3,4-Diethyl-3,4-dinitrohexane** (CAS: 117132-55-5) is a highly substituted nitroalkane dimer characterized by significant steric strain and a weak central carbon-carbon (C–C) bond.<sup>[1][2]</sup> Structurally, it is the dimer of the 3-nitropentane radical. Its utility lies primarily in its ability to undergo homolytic cleavage at moderate temperatures, making it a valuable radical initiator and a model compound for studying bond dissociation energies (BDE) in energetic materials.

## Chemical Identity Table

| Property            | Detail                                         |
|---------------------|------------------------------------------------|
| IUPAC Name          | 3,4-Diethyl-3,4-dinitrohexane                  |
| Common Reference    | Dimer of 3-nitropentane; DEDNH                 |
| CAS Registry Number | 117132-55-5                                    |
| Molecular Formula   |                                                |
| Molecular Weight    | 232.28 g/mol                                   |
| SMILES              | <chem>CCC(CC)(C(CC)(CC)[O-])[O-]</chem>        |
| Structure Class     | Vicinal Dinitroalkane; Tertiary Nitro Compound |

## Physicochemical Properties

The physicochemical profile of **3,4-Diethyl-3,4-dinitrohexane** is dominated by the repulsive interactions between the two bulky tertiary nitro groups.

## Quantitative Data Profile

Note: Specific experimental values for the diethyl variant are sparse in open literature; values marked with () are predicted based on the homologous series (e.g., 3,4-dimethyl-3,4-dinitrohexane).\*

| Parameter                      | Value / Range                  | Context                                                     |
|--------------------------------|--------------------------------|-------------------------------------------------------------|
| Physical State                 | Solid / Low-melting Solid      | Crystalline nature expected due to symmetry.                |
| Melting Point                  | ~50–70 °C (Predicted*)         | Comparable to dimethyl analog (58.5 °C).                    |
| Boiling Point                  | Decomposes                     | Thermal instability precludes standard boiling.             |
| Density                        | ~1.15 – 1.20 g/cm <sup>3</sup> | High density typical of polynitroaliphatics.                |
| LogP (Octanol/Water)           | ~3.5 – 4.0                     | Highly lipophilic; insoluble in water.                      |
| Bond Dissociation Energy (C–C) | ~40–45 kcal/mol                | Extremely weak central bond (Standard C–C is ~85 kcal/mol). |
| Solubility                     | High                           | Soluble in DCM, Acetone, Ether, Toluene.                    |

## Structural Analysis

The molecule possesses a

or

symmetry depending on the conformer. The central C3–C4 bond is elongated due to the electron-withdrawing nature of the nitro groups and the steric repulsion between the four ethyl groups. This "pre-activated" state is responsible for its reactivity.

## Synthesis Protocol: Oxidative Coupling

The most reliable synthesis of **3,4-Diethyl-3,4-dinitrohexane** is the oxidative dimerization of the 3-nitropentane anion (nitronate). This process mimics the biological oxidative stress mechanisms often studied in drug development (radical coupling).

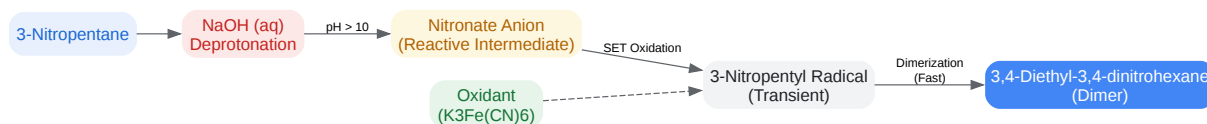
## Reagents

- Precursor: 3-Nitropentane.<sup>[1][3][4]</sup>
- Base: Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH) (20% aq. solution).
- Oxidant: Potassium Ferricyanide ( ) or Ammonium Persulfate ( ).
- Solvent: Water/Dichloromethane biphasic system or Ethanol/Water.

## Step-by-Step Methodology

- Nitronate Formation: Dissolve 3-nitropentane (1.0 eq) in a cooled (0°C) solution of NaOH (1.1 eq). Stir for 30 minutes to ensure complete deprotonation, forming the soluble sodium nitronate salt.
  - Checkpoint: The solution should turn yellow/orange, indicating nitronate formation.
- Oxidative Coupling: Add the oxidant solution (e.g., , 1.1 eq) dropwise to the nitronate solution while maintaining the temperature below 10°C.
  - Mechanism:<sup>[5][6][7]</sup> The oxidant removes one electron from the nitronate anion, generating the neutral 3-nitropentyl radical. Two radicals instantly recombine to form the dimer.
- Workup: The product will precipitate or oil out of the aqueous phase. Extract with Dichloromethane ( ). Wash the organic layer with water and brine.
- Purification: Dry over anhydrous and concentrate in vacuo at low temperature (<30°C) to avoid decomposition. Recrystallize from cold ethanol or hexane.

## Synthesis Workflow Diagram



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Caption: Oxidative coupling pathway transforming 3-nitropentane into its dimer via a radical mechanism.

## Stability & Reactivity: The Homolysis Mechanism

The defining characteristic of **3,4-Diethyl-3,4-dinitrohexane** is the weakness of the central C–C bond. This property is critical for its application as a radical initiator.

## Thermal Decomposition

Upon heating (typically >80°C), the molecule undergoes homolytic cleavage.

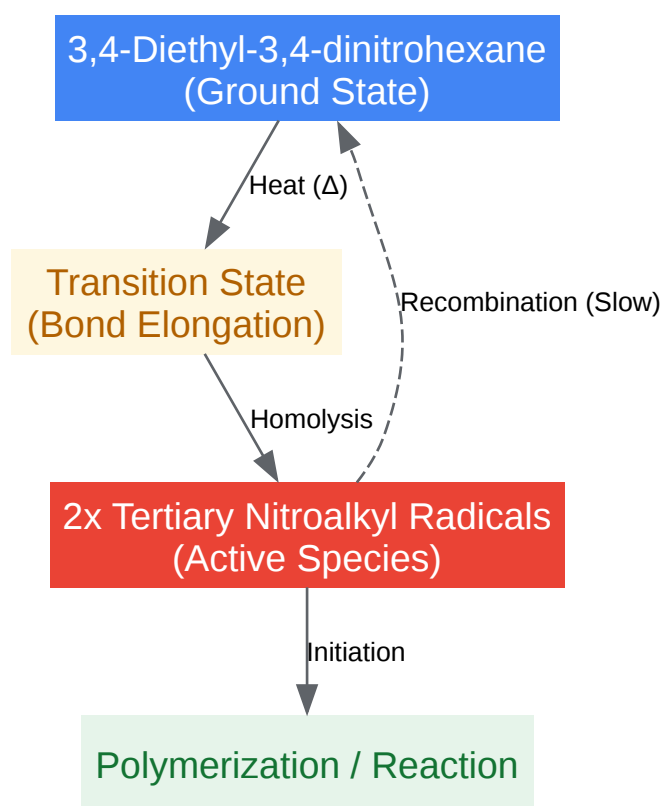
The resulting tertiary nitroalkyl radicals are stable enough to initiate polymerization or react with radical scavengers, but too sterically hindered to easily recombine, shifting the equilibrium toward dissociation at elevated temperatures.

## Reactivity Profile

- Radical Initiation: Acts as a source of carbon-centered radicals.
- Elimination: Under basic conditions, it may undergo elimination of to form nitro-olefins, though the dimer structure resists this more than the monomer.
- Reduction: Can be reduced to the corresponding diamine (3,4-diethyl-3,4-diaminohexane) using

/Raney Nickel, a potential precursor for sterically hindered polyamides.

## Homolysis Pathway Diagram



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Caption: Thermal homolysis mechanism generating reactive nitroalkyl radicals.

## Applications & Safety

### Applications

- **Radical Initiator:** Used in the polymerization of styrene and acrylates where controlled radical release is required.
- **Energetic Plasticizer:** Investigated as an additive in solid propellants to modify burn rates, though its thermal stability limits high-temperature use.
- **Mechanistic Probe:** Used in physical organic chemistry to determine the "Cage Effect" in solvent viscosity studies.

### Safety & Toxicology[9][10][11]

- **Explosion Hazard:** Like all polynitro compounds, it possesses intrinsic energy. While less sensitive than TNT, it should be treated as a potential explosive.[8] Do not heat in a closed system.
- **Toxicity:** Nitroalkanes are generally toxic. Absorption through skin is possible. Standard PPE (gloves, goggles, fume hood) is mandatory.
- **Storage:** Store below 20°C to prevent slow thermal decomposition and pressure buildup.

## References

- PubChem Database.3,4-dimethyl-3,4-dinitrohexane (Analogous Compound Data). National Library of Medicine.
- Kornblum, N. et al.The Synthesis of Vicinal Dinitro Compounds. Journal of the American Chemical Society.
- EPA CompTox Dashboard.Hexane, 3,4-dimethyl-3,4-dinitro-.
- Molaid Chemical Database.**3,4-diethyl-3,4-dinitrohexane** (CAS 117132-55-5).[1][2][3][4]

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## Sources

- 1. Cas 1188-11-0,Diethyl ketone oxime | lookchem [lookchem.com]
- 2. 3,4-diethyl-3,4-dinitrohexane - CAS号 117132-55-5 - 摩熵化学 [molaid.com]
- 3. lookchem.com [lookchem.com]
- 4. Page loading... [guidechem.com]
- 5. researchgate.net [researchgate.net]
- 6. Unusual Oxidative Dimerization in the 3-Aminothieno[2,3-b]pyridine-2-carboxamide Series - PMC [pmc.ncbi.nlm.nih.gov]

- [7. investigacion.unirioja.es](https://investigacion.unirioja.es) [[investigacion.unirioja.es](https://investigacion.unirioja.es)]
- [8. imemg.org](https://imemg.org) [[imemg.org](https://imemg.org)]
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